

Application Notes and Protocols: Preparation of YKAs3003 Stock Solution

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Compound of Interest

Compound Name: YKAs3003

Cat. No.: B611888

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **YKAs3003**, a potent inhibitor of *Escherichia coli* KAS III (ecKAS III)[1]. This guide is intended for researchers, scientists, and drug development professionals.

Compound Data

A summary of the key quantitative data for **YKAs3003** is presented in the table below.

Property	Value	Reference
IUPAC Name	4-Cyclohexyliminomethyl-benzene-1,3-diol	[2]
CAS Number	329180-48-5	[1] [2]
Molecular Formula	C ₁₃ H ₁₇ NO ₂	[1] [2]
Molecular Weight	219.28 g/mol	[1] [2]
Appearance	White to off-white solid powder	[2]
Purity	>98% (or refer to the Certificate of Analysis)	[2]
Storage (Solid)	Short-term (days to weeks) at 0-4°C; Long-term (months to years) at -20°C. Keep dry and dark.	[2]
Storage (Solution)	Short-term (days to weeks) at 0-4°C; Long-term (months) at -20°C. Aliquot to avoid freeze-thaw cycles.	[2] [3]

Experimental Protocol: Preparation of a 10 mM **YKAs3003** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **YKAs3003** in DMSO. It is crucial to use high-purity reagents and sterile techniques to ensure the quality and stability of the stock solution.

Materials:

- **YKAs3003** solid powder
- Dimethyl sulfoxide (DMSO), anhydrous, ≥99.7% purity
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)

- Sterile pipette tips
- Analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate **YKAs3003** to Room Temperature: Before opening, allow the vial of **YKAs3003** to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which could affect the compound's stability and mass[3].
- Calculate the Mass of **YKAs3003**: To prepare a 10 mM stock solution, the required mass of **YKAs3003** needs to be calculated using the following formula[3][4]:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

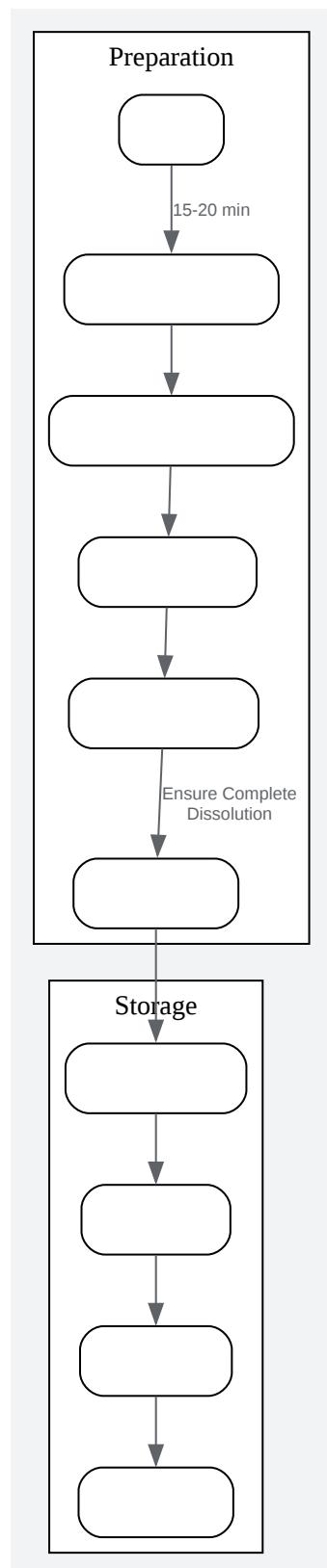
$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 219.28 \text{ g/mol} \times 1000 \text{ mg/g} = 2.19 \text{ mg}$$

- Weigh **YKAs3003**: Carefully weigh the calculated amount of **YKAs3003** on an analytical balance. Transfer the weighed powder into a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of DMSO to the microcentrifuge tube containing the **YKAs3003** powder. For a 10 mM solution, if you weighed 2.19 mg of **YKAs3003**, you would add 1 mL of DMSO.
- Ensure Complete Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound[3]. Visually inspect the solution to ensure that all the solid has dissolved. If particulates are still visible, brief sonication may be used to aid dissolution[3].
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L) in sterile microcentrifuge tubes[3].

- Labeling: Clearly label each aliquot with the compound name (**YKAs3003**), concentration (10 mM), solvent (DMSO), and the date of preparation.
- Storage: Store the aliquots at -20°C for long-term storage[2]. For short-term use, aliquots can be stored at 4°C for a few days to a week[2]. Protect from light.

Visualizations

Diagram of the **YKAs3003** Stock Solution Preparation Workflow:

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Caption: Workflow for the preparation of **YKAs3003** stock solution.

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